

Operational Guide: 2-Chloro-N-Propylaniline Disposal Procedures

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Compound of Interest

Compound Name: 2-chloro-N-propylaniline

CAS No.: 55238-18-1

Cat. No.: B1316725

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Executive Safety Directive

Do not dispose of **2-chloro-N-propylaniline** down the drain or in general trash. This compound is a halogenated aromatic amine. Its disposal requires strict segregation into Halogenated Organic Waste streams. Mishandling poses two critical risks:

- **Environmental Toxicity:** It is an acute marine pollutant.
- **Chemical Incompatibility:** As a secondary amine, it can form carcinogenic nitrosamines if mixed with nitrosating agents (e.g., nitrites, nitric acid) in a waste container.

Chemical Profile & Hazard Identification

Understanding the molecule is the first step to safe disposal. This profile dictates the "Why" behind the protocols.

Parameter	Data	Operational Implication
Chemical Name	2-chloro-N-propylaniline	Official Shipping Name component.
CAS Number	55238-18-1 (or 95-51-2 for parent)	Use for waste manifesting.
Molecular Class	Halogenated Secondary Amine	MUST go to Halogenated waste stream.
Acute Toxicity	High (Oral/Dermal/Inhalation)	Induces Methemoglobinemia (cyanosis).
Flash Point	>90°C (Estimated/Combustible)	Class IIIB Combustible Liquid.
Reactivity	Incompatible with Oxidizers/Acids	Exothermic reaction with acids; Fire with oxidizers.

Critical Mechanism: Methemoglobinemia

Unlike simple irritants, chloroanilines absorb through the skin and oxidize hemoglobin to methemoglobin, stripping the blood's ability to carry oxygen. Cyanosis (blue skin) is a delayed symptom.^[1] All disposal handling requires double-gloving (Nitrile/Laminate) and working within a fume hood.

Disposal Protocol: The Segregation Workflow

The following protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) guidelines and prevents cross-contamination.

Step 1: Waste Stream Identification

You must classify this material as Halogenated Solvent/Organic Waste.

- Why? Incineration of chlorinated compounds requires scrubbers to capture acidic gases (HCl). If you mix this with non-halogenated waste (e.g., acetone, ethanol), the entire container must be treated as halogenated, significantly increasing disposal costs and complexity.

Step 2: Container Selection

- Recommended: HDPE (High-Density Polyethylene) or Glass (Amber).
- Avoid: Metal containers (aluminum/steel) if the waste is potentially acidic or wet, as the chloride ion can accelerate corrosion.

Step 3: Chemical Compatibility Check (The "Nitrosamine Rule")

- NEVER add this waste to a container that holds (or held) nitrosating agents (Sodium Nitrite, Nitrosyl Chloride, Nitric Acid).
- Risk: Formation of N-nitroso-**2-chloro-N-propylaniline**, a potent carcinogen.

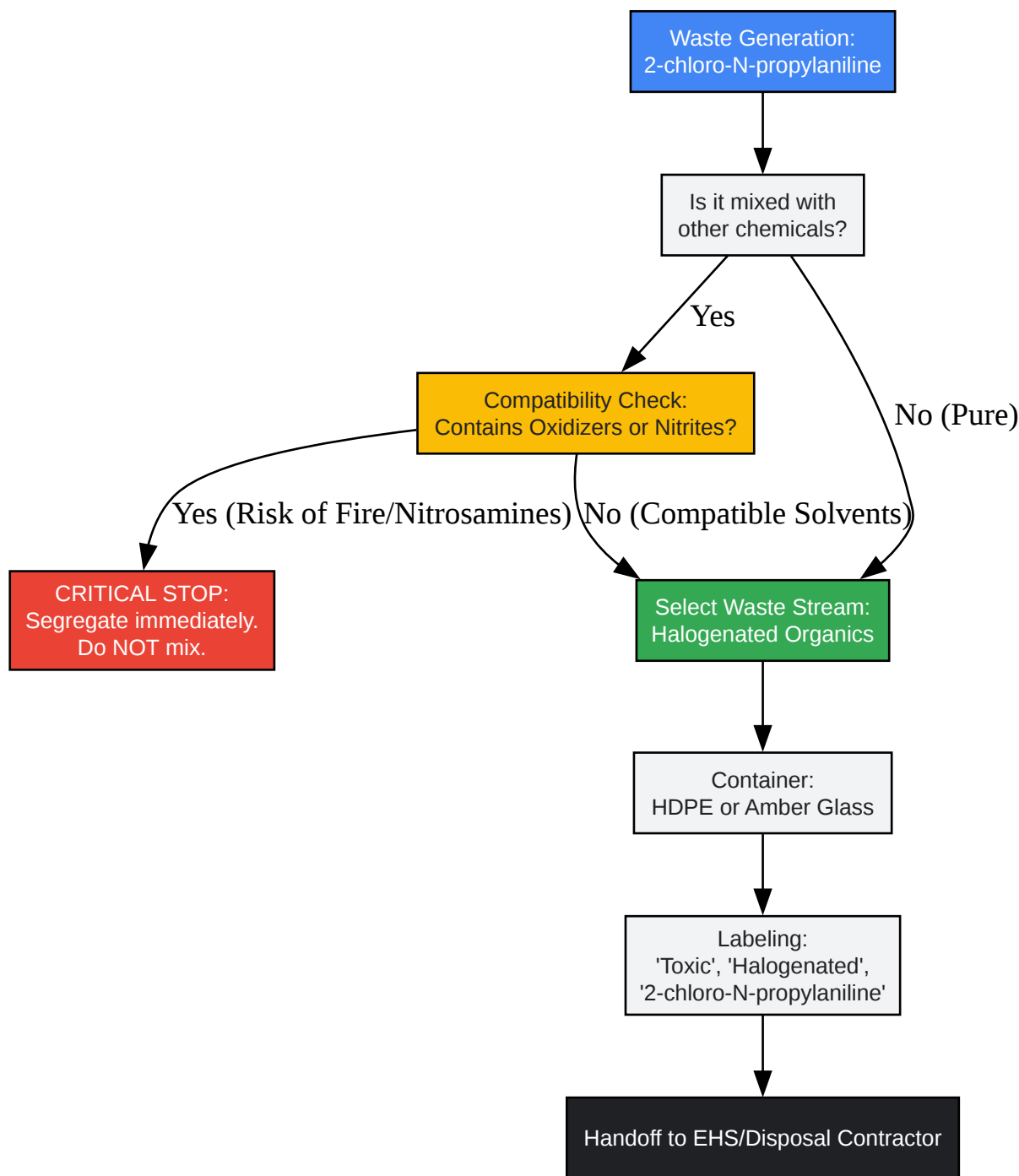
Step 4: Labeling

The tag must explicitly state:

- "Hazardous Waste"[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- "Toxic"[\[2\]](#)[\[6\]](#)[\[7\]](#)
- "Halogenated"[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Constituents: "**2-chloro-N-propylaniline**" (Do not use abbreviations).

Visualization: Disposal Decision Logic

The following diagram illustrates the critical decision pathways for safe disposal.



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Figure 1: Decision logic for the segregation and packaging of halogenated amine waste.

Spill Contingency Plan

If a spill occurs outside the fume hood:

- Evacuate & Ventilate: Clear the immediate area. The vapors are toxic.[6][7]
- PPE Up: Don a respirator (Organic Vapor cartridge), safety goggles, and double nitrile gloves.
- Containment: Use a non-combustible absorbent (Vermiculite or Clay/Kitty Litter). Do not use paper towels or sawdust (combustible).
- Neutralization (Optional but Recommended): If available, treat the absorbed spill with a dilute acid neutralizer (e.g., citric acid) only if the spill is significant and you are trained. Otherwise, absorb as is.
- Disposal: Scoop absorbent into a wide-mouth jar, seal, and label as "Debris contaminated with **2-chloro-N-propylaniline**."

Regulatory & Shipping Data

When preparing the waste manifest for the disposal contractor, use the following classifications. Note that specific UN numbers may vary based on exact concentration and mixture, but the following is the standard for the pure substance.

Regulatory Body	Classification	Code/ID
DOT (USA)	Proper Shipping Name	Toxic liquid, organic, n.o.s. (2-chloro-N-propylaniline)
Hazard Class	6.1 (Toxic)	
UN Number	UN 2810	
Packing Group	III (Keep away from food)	
RCRA (EPA)	Waste Code	D001 (if flashpoint <60°C), D003 (Reactive - rare), or Non-Specific Halogenated Waste. Note: While not explicitly P-listed, treat as P-listed for safety.
IMDG	Marine Pollutant	Yes

References

- PubChem. (n.d.). **2-chloro-N-propylaniline** Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)][9]

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